

Verifying the Structure of Diethyl Pentadecanedioate Using 2D NMR: A Comparative Guide

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Compound of Interest

Compound Name: *Diethyl pentadecanedioate*

CAS No.: *1119-79-5*

Cat. No.: *B073153*

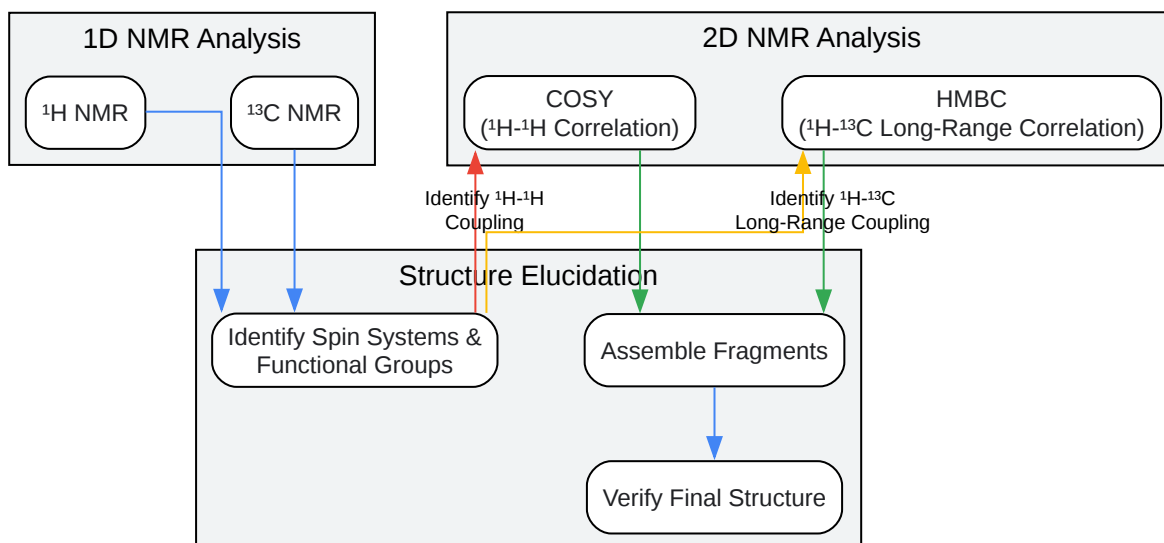
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison for verifying the structure of **Diethyl pentadecanedioate** against other long-chain diesters using two-dimensional nuclear magnetic resonance (2D NMR) spectroscopy. The focus is on the application of Correlation Spectroscopy (COSY) and Heteronuclear Multiple Bond Correlation (HMBC) experiments to unambiguously elucidate the molecular structure.

Workflow for 2D NMR Structural Verification

The structural elucidation of a molecule like **Diethyl pentadecanedioate** using 2D NMR follows a logical progression. The workflow begins with the acquisition of standard one-dimensional (1D) NMR spectra (^1H and ^{13}C) to identify the basic chemical environments of the protons and carbons. This is followed by 2D NMR experiments (COSY and HMBC) to establish connectivity between atoms. The COSY spectrum reveals proton-proton couplings, while the HMBC spectrum shows correlations between protons and carbons over two to three bonds, which is crucial for piecing together the carbon skeleton.



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